

1,2,3-Propanetriol, diacetate chemical properties and structure

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Compound of Interest

Compound Name: 1,2,3-Propanetriol, diacetate

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An In-depth Technical Guide to **1,2,3-Propanetriol, diacetate** (Diacetin)

Introduction

1,2,3-Propanetriol, diacetate, more commonly known as diacetin or glyceryl diacetate, is a versatile organic compound classified as a diglyceride.[1] It is the diester of glycerol and acetic acid or acetic anhydride.[1] Diacetin typically exists as a mixture of two primary isomers: 1,2-glyceryl diacetate and 1,3-glyceryl diacetate.[1] This clear, colorless, and odorless viscous liquid serves a multitude of functions across various industries, including as a plasticizer, solvent, emollient, and excipient.[2][3] For researchers and professionals in drug development, diacetin is particularly relevant as a carrier solvent in pharmaceutical formulations and as a component in cosmetic and personal care products.[3] This guide provides a comprehensive overview of its chemical structure, properties, and key experimental protocols.

Chemical Structure and Isomerism

Diacetin is structurally composed of a glycerol backbone with two of its three hydroxyl groups esterified by acetyl groups.[4] The position of these acetyl groups determines the specific isomer. Commercial diacetin is generally a mixture of the 1,2- and 1,3- isomers.[1]

Caption: Chemical structures of the primary isomers of Diacetin.

Physicochemical Properties

Diacetin is a hygroscopic, clear, and colorless oily liquid.[5][6] It is stable under normal conditions and is soluble in water, alcohol, ether, and benzene.[2][4] Its key physical and chemical properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₂ O ₅	[2][7]
Molecular Weight	176.17 g/mol	[2][7]
CAS Number	25395-31-7 (Isomer Mixture)	[2][5]
Appearance	Clear, colorless, viscous, oily liquid	[1][5]
Odor	Mild, alcoholic, or practically odorless	[4][8]
Melting Point	-30 °C	[1][4]
Boiling Point	280 °C	[1][4]
Density	~1.17 g/mL at 25 °C	[3][4]
Refractive Index	n _{20/D} ~1.440	[3][4]
Flash Point	> 110 °C (> 230 °F)	[4][8]
Solubility	Soluble in water, alcohol, ether, benzene	[2][4]
Vapor Pressure	< 1 mm Hg at 20 °C	[4]
Stability	Stable under normal conditions; hygroscopic	[2][6]
Incompatibilities	Strong oxidizing agents	[2][6]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of diacetin are crucial for research and quality control purposes.

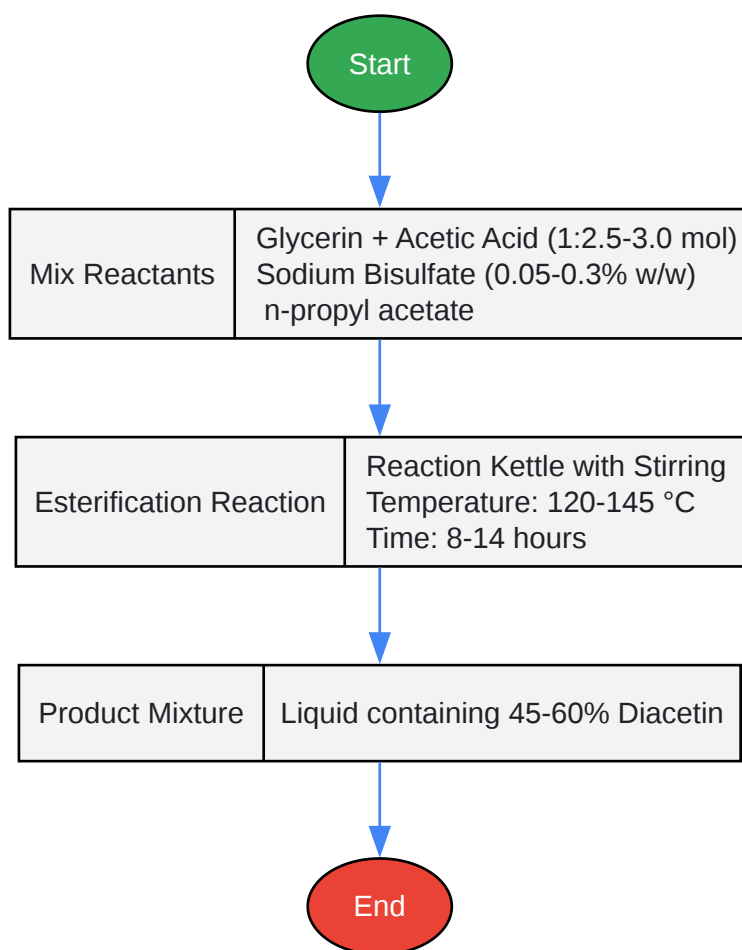
Synthesis of 1,2,3-Propanetriol, diacetate

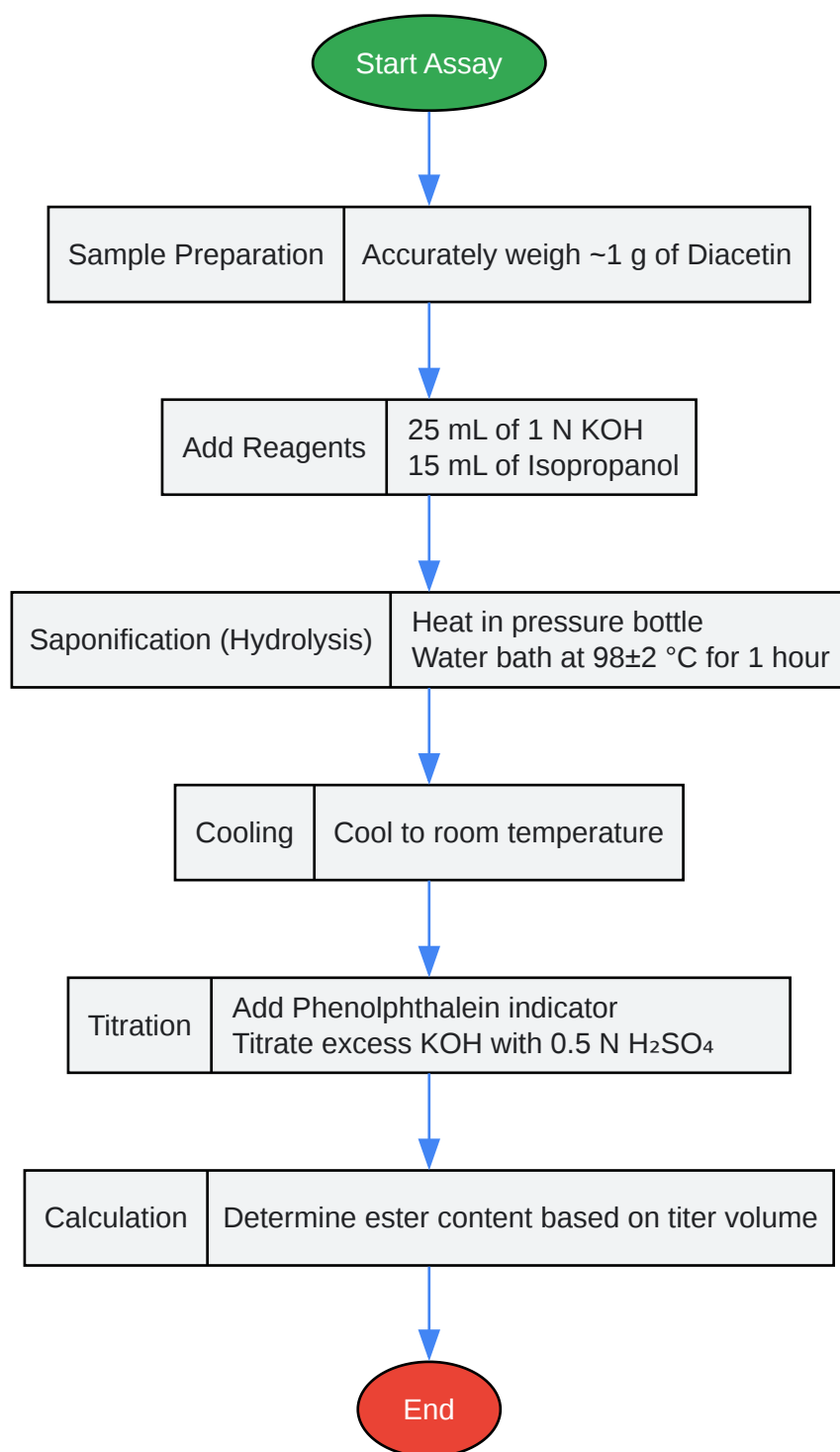
Diacetin can be synthesized through several methods, with direct esterification being a common approach.

Method A: Direct Esterification of Glycerol

This process involves the reaction of glycerin (glycerol) with acetic acid in the presence of a catalyst.^[9]

- Principle: An acid-catalyzed esterification where two hydroxyl groups of glycerol react with the carboxyl groups of acetic acid to form ester linkages, releasing water as a byproduct.
- Reactants & Conditions:
 - Glycerin to Acetic Acid Molar Ratio: 1:2.5 to 1:3.0.^[9]
 - Catalyst: Solid sodium bisulfate, 0.05-0.3% of the total reactant weight.^[9]
 - Water Carrying Agent: n-propyl acetate.^[9]
 - Temperature: 120-145 °C.^[9]
 - Reaction Time: 8-14 hours.^[9]
- Procedure:
 - Mix glycerin, acetic acid, sodium bisulfate catalyst, and n-propyl acetate in the specified proportions.^[9]
 - Introduce the mixture into a reaction kettle equipped with a stirrer.^[9]
 - Heat the mixture to 120-145 °C while continuously stirring.^[9]
 - Maintain the reaction for 8-14 hours to yield a liquid mixture containing diacetin.^[9]





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